

A Comparative Guide to Atorvastatin Quantification Assays: Accuracy and Precision Assessment

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Compound of Interest

Compound Name: 2-Hydroxy Atorvastatin Lactone-d5

Cat. No.: B018270

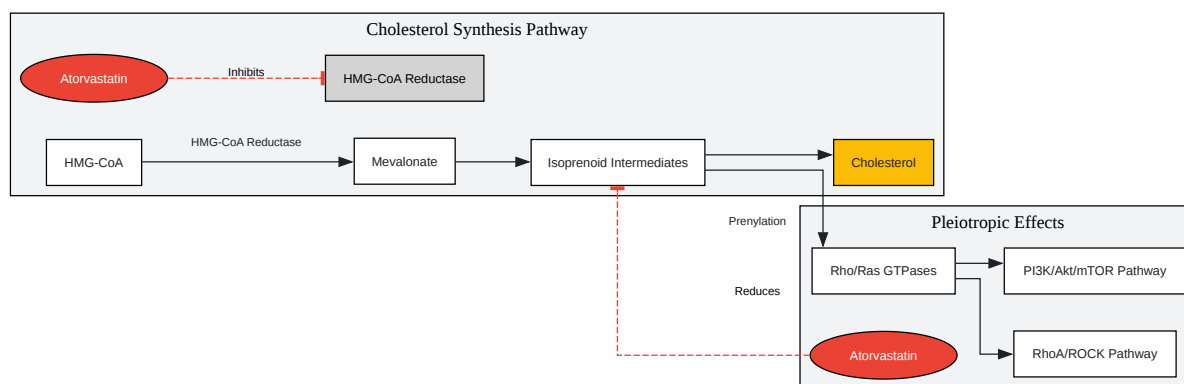
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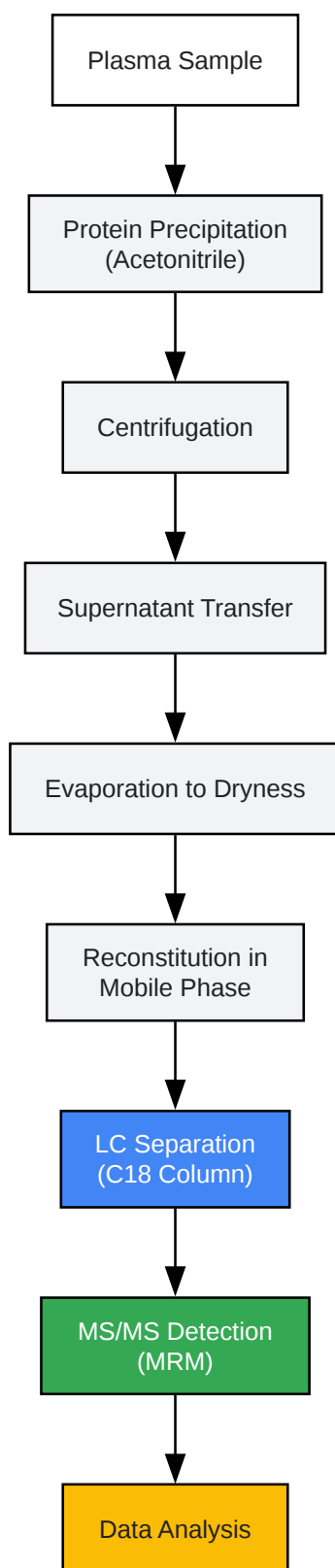
For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of common analytical methods for the quantification of atorvastatin, a widely prescribed statin for managing hyperlipidemia. We objectively assess the performance of High-Performance Liquid Chromatography with UV detection (HPLC-UV), Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), and UV-Visible Spectrophotometry, supported by experimental data to aid in the selection of the most appropriate assay for your research or clinical needs.

Atorvastatin: Mechanism of Action

Atorvastatin is a competitive inhibitor of HMG-CoA reductase, the rate-limiting enzyme in the cholesterol biosynthesis pathway.^{[1][2]} By blocking the conversion of HMG-CoA to mevalonate, atorvastatin primarily reduces cholesterol synthesis in the liver.^[3] This leads to an upregulation of LDL receptors on hepatic cells, enhancing the clearance of low-density lipoprotein (LDL) cholesterol from the bloodstream.^{[1][2]} Beyond its lipid-lowering effects, atorvastatin exhibits pleiotropic effects by modulating various cellular signaling pathways, including the RhoA/ROCK and PI3K/Akt/mTOR pathways, which are involved in inflammation, cell proliferation, and survival.





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References

- 1. Atorvastatin - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. droracle.ai [droracle.ai]
- 3. quora.com [quora.com]
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